

Dorzolamide additive effects with beta-adrenergic blocking agents

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Compound Focus: Dorzolamide Hydrochloride

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Summary of Quantitative Data

Study Focus	Intervention & Comparison	Key Efficacy Findings	Key Safety & Other Findings
<p> Maximal Medical Therapy [1] TDB-L (n=NR): Timolol/Dorzolamide/Brimonidine + Latanoprost vs. TD-L (n=NR): Timolol/Dorzolamide + Latanoprost • IOP Reduction (Day 60): TDB-L: -6.3 mmHg (from 20.1 to 14.0 mmHg) TD-L: -4.5 mmHg (from 20.8 to 16.8 mmHg) • Between-group p-value: 0.042 • Conjunctival Hyperemia: More moderate cases in TD-L group (p=0.002) • Safety: No drug-related adverse events in either group Long-term IOP & Hemodynamics [2] Dor+Tim (n=146): Dorzolamide 2% + Timolol 0.5% (BID) vs. Brin+Tim (n=146): Brinzolamide 1% + Timolol 0.5% (BID) • IOP Reduction (60 months): Both groups: -4.3 mmHg • Retrobulbar Blood Flow: Dor+Tim significantly increased end-diastolic velocity and reduced resistivity index in ocular arteries. Brin+Tim showed no significant change. Study focused on efficacy and hemodynamics; specific adverse event rates not highlighted in the abstract. Acute Adjunctive Effect [3] Brim+BB (n=28): Brimonidine 0.2% + Beta-blocker vs. Dor+BB (n=28): Dorzolamide 2% + Beta-blocker <i>Cross-over study</i> • Max Mean IOP Decrease: Brim+BB: -7.0 mmHg (35.5%) at 8 hrs Dor+BB: -4.0 mmHg (22.0%) at 6 hrs • Brimonidine showed a significantly higher hypotensive effect at 4 and 8 hours (p=0.04). Study compared acute efficacy, not long-term safety. </p>			

Abbreviations: *IOP*: Intraocular Pressure; *n*: number of patients; *NR*: Not Reported in the excerpt; *TDB-L*: Timolol/Dorzolamide/Brimonidine/Latanoprost; *TD-L*: Timolol/Dorzolamide/Latanoprost; *Dor+Tim*: Dorzolamide + Timolol; *Brin+Tim*: Brinzolamide + Timolol; *Brim+BB*: Brimonidine + Beta-blocker; *Dor+BB*: Dorzolamide + Beta-blocker.

Experimental Protocols & Methodologies

Here are the detailed methodologies from the key studies cited above, which provide a framework for designing comparative experiments.

1. Protocol for Maximal Medical Therapy Study [1]

- **Objective:** To compare the effectiveness, tolerability, and safety of a fixed quadruple combination (TDB-L) versus a fixed triple combination (TD-L).
- **Design:** Prospective, multicenter, double-masked, randomized, Phase IV trial.
- **Participants:** 47 eyes from 26 patients with Primary Open-Angle Glaucoma (POAG) or Ocular Hypertension (OHT) uncontrolled by a PGA or a β -blocker.
- **Treatment:** After a 30-day washout/run-in with latanoprost, patients were randomized 1:1 to receive either TDB-L or TD-L for 60 days.
- **Assessments:**
 - **Efficacy:** IOP was measured at 9:00 a.m. and 11:00 a.m. at follow-ups (Days 14, 30, 60).
 - **Tolerability:** Ocular Comfort Index (OCI) and conjunctival hyperemia (CH).
 - **Safety:** Comprehensive evaluation including chemosis, fluorescein conjunctival staining, visual acuity, corneal and retinal nerve fiber layer thickness, ganglion cell layer, and adverse events.

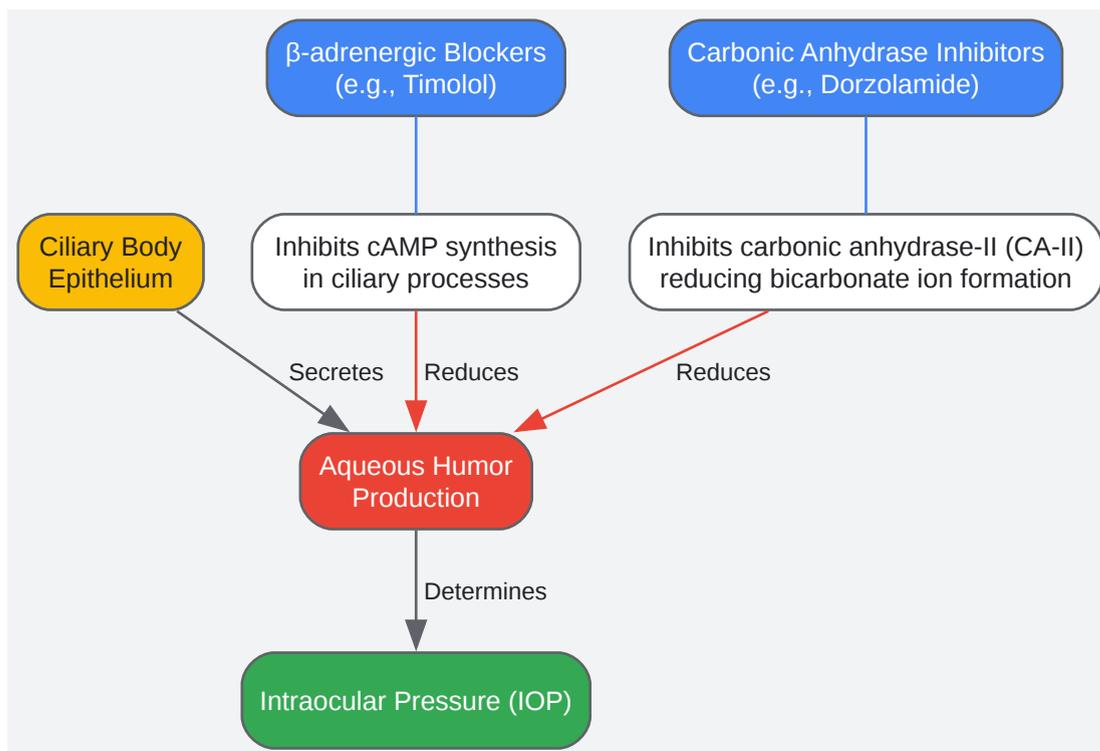
2. Protocol for Long-term Hemodynamic Study [2]

- **Objective:** To compare the long-term effects on IOP and retrobulbar hemodynamics of dorzolamide vs. brinzolamide, each added to timolol.
- **Design:** Randomized, evaluator-masked, parallel-group study over 60 months.
- **Participants:** 146 POAG patients with IOP ≥ 20 mmHg despite previous beta-blocker therapy.
- **Treatment:** Patients were randomized to receive either dorzolamide 2% or brinzolamide 1%, both added to timolol 0.5% BID (administered separately, not as a fixed-dose combination).
- **Assessments:**
 - **IOP & Blood Pressure:** Measured at baseline and every 6 months.
 - **Retrobulbar Hemodynamics:** Measured using Color Doppler Imaging (CDI) in the ophthalmic artery, central retinal artery, and short posterior ciliary arteries. Parameters included end-

diastolic velocity and the resistivity index.

Mechanisms of Action & Signaling Pathways

The additive effect of dorzolamide and beta-blockers arises from their distinct, complementary mechanisms for reducing intraocular pressure, primarily by targeting different aspects of aqueous humor dynamics. The following diagram illustrates these pathways.



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The combination provides a powerful IOP-lowering effect by simultaneously attacking the problem of excess aqueous humor from two different angles.

Key Insights for Research and Development

- **Enhanced Efficacy in Complex Regimens:** The data supports the development of fixed-dose combinations (FDCs) that include three or more agents. The quadruple therapy (TDB-L) was

significantly more effective than the triple therapy (TD-L), highlighting the value of dorzolamide's additive effect even in advanced treatment stages [1].

- **Beyond IOP: The Hemodynamic Advantage:** A key differentiator for dorzolamide over brinzolamide is its positive long-term effect on retrobulbar blood flow. Augmented ocular blood flow may offer a dual benefit of IOP control and protection against progression related to vascular factors [2]. This is a critical consideration for drug profiles.
- **Consider the Beta-Blocker Profile:** While the focus is on dorzolamide, the safety profile of the companion beta-blocker is important. Timolol has been associated with serious systemic side effects, including bradycardia and AV block, sometimes requiring pacemaker implantation [4]. It can also impair corneal wound healing via β_2 adrenoceptor inhibition on limbal stem cells [5]. This may influence the choice of beta-blocker in a combination product.

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References

1. Maximum Tolerated Medical Therapy for Glaucoma [pmc.ncbi.nlm.nih.gov]
2. A Comparison of the Long-Term Effects of Dorzolamide 2 ... [pmc.ncbi.nlm.nih.gov]
3. Comparative acute effects of brimonidine 0.2% versus ... [link.springer.com]
4. Management and outcome of topical beta-blocker-induced ... [pmc.ncbi.nlm.nih.gov]
5. β -blocker eye drops affect ocular surface through β_2 ... [bmcophthalmol.biomedcentral.com]

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